

A Technical Guide to Methyl 6-formylnicotinate for Researchers

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Compound of Interest

Compound Name: Methyl 6-formylnicotinate

Cat. No.: B162074

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This guide provides an in-depth overview of **Methyl 6-formylnicotinate**, a key pyridine derivative intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and synthesis. This compound serves as a critical building block in the creation of a variety of complex organic molecules, including pharmaceutical intermediates.^[1]

Chemical Identity

- IUPAC Name: methyl 6-formylpyridine-3-carboxylate^[2]
- Common Name: **Methyl 6-formylnicotinate**
- Synonyms: 6-formyl-3-pyridinecarboxylic acid methyl ester, methyl 6-formylpyridine-3-carboxylate^{[2][3]}
- CAS Number: 10165-86-3

Physicochemical Properties

The properties of **Methyl 6-formylnicotinate** are summarized below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₃	[2] [3] [4] [5] [6]
Molecular Weight	165.15 g/mol	[2] [3] [4] [5] [6]
Appearance	Solid	[4]
Melting Point	118-120 °C	[7]
Boiling Point	272.9 °C at 760 mmHg	[2]
Density	1.249 g/cm ³	[2]
InChI Key	BZOWIADSJYMJJJ-UHFFFAOYSA-N	[2] [4] [5] [7]
SMILES	<chem>COC(=O)C1=CN=C(C=C1)C=O</chem>	[2] [4]
Storage Conditions	Inert atmosphere, 2-8 °C or -20°C, sealed storage	[2] [3]

Experimental Protocol: Synthesis

Methyl 6-formylnicotinate can be synthesized via the oxidation of methyl 6-hydroxymethylnicotinate. The following protocol provides a general procedure for this conversion.[\[8\]](#)[\[9\]](#)

Objective: To synthesize **Methyl 6-formylnicotinate** from Methyl 6-hydroxymethylnicotinate.

Materials:

- Methyl 6-hydroxymethylnicotinate (7 g, 37 mmol)
- Manganese dioxide (MnO₂) (32.3 g, 372 mmol)
- Dichloromethane (CH₂Cl₂) (200 mL)
- Silica gel for column chromatography

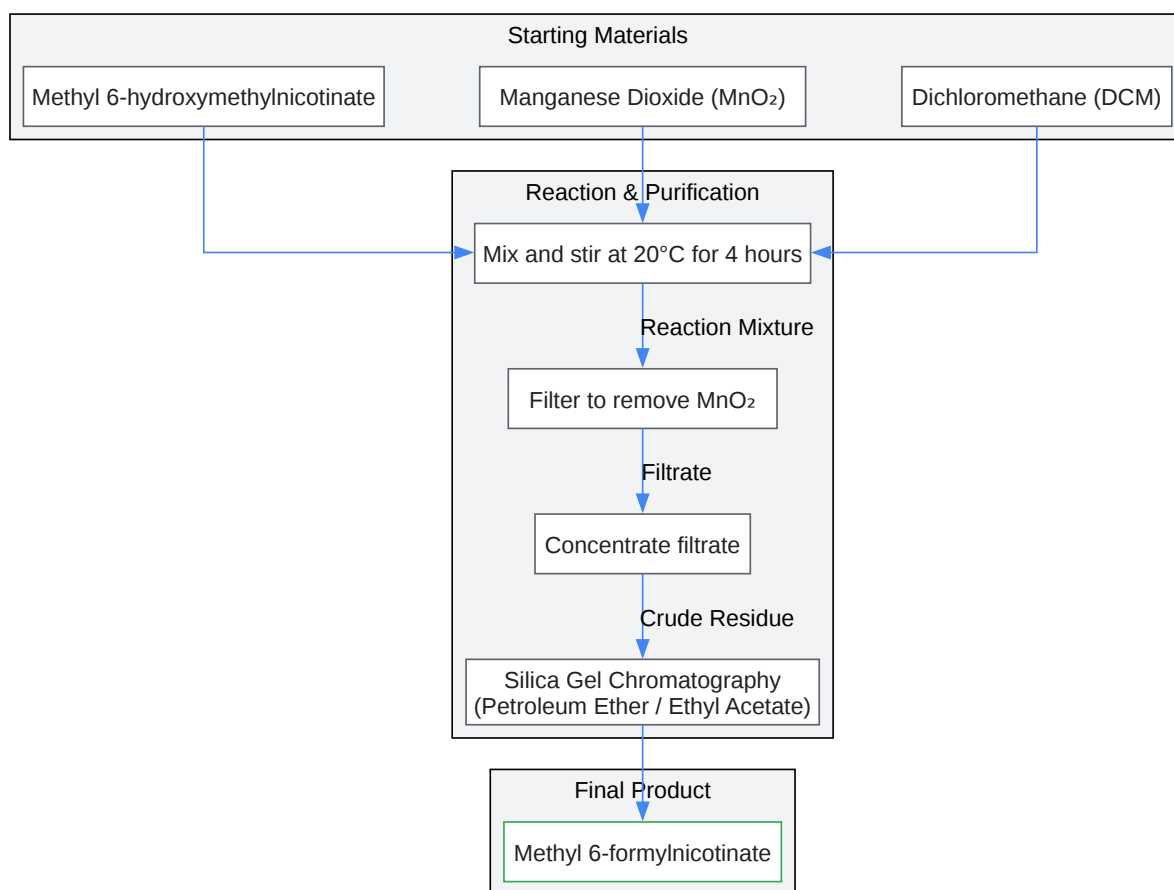
- Petroleum ether
- Ethyl acetate

Procedure:

- A mixture of methyl 6-hydroxymethylnicotinate (7 g, 37 mmol) and manganese dioxide (32.3 g, 372 mmol) is prepared in dichloromethane (200 mL).[\[8\]](#)[\[9\]](#)
- The mixture is stirred at 20°C for 4 hours.[\[8\]](#)[\[9\]](#)
- Upon completion, the reaction mixture is filtered to remove the solid manganese dioxide.[\[8\]](#)[\[9\]](#)
- The filtrate is concentrated under reduced pressure.[\[8\]](#)[\[9\]](#)
- The resulting residue is purified by silica gel column chromatography, using a solvent system of petroleum ether/ethyl acetate (5/1 ratio).[\[8\]](#)[\[9\]](#)
- The final product, **Methyl 6-formylnicotinate**, is collected. The reported yield for this procedure is approximately 97%.[\[8\]](#)

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 6-formylnicotinate**.



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Caption: Workflow for the synthesis of **Methyl 6-formylnicotinate**.

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